

Navigating the Safe Disposal of Agrostophyllidin: A Procedural Guide

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Compound of Interest

Compound Name: Agrostophyllidin

Cat. No.: B12107988

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **Agrostophyllidin**, a stilbenoid compound, based on currently available safety data.

Safety and Hazard Information

Agrostophyllidin is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1] The following table summarizes the key hazard and precautionary statements.

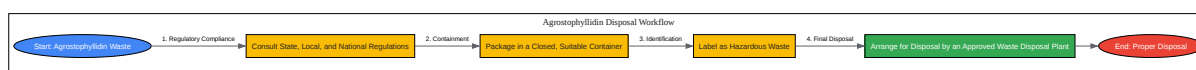
Hazard Class	Hazard Statement	Precautionary Statement
Acute toxicity, Oral	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. [1]
P270: Do not eat, drink or smoke when using this product. [1]		
P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.		
P330: Rinse mouth.		
Acute toxicity, Dermal	H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing/eye protection/face protection. [1]
P302+P352: IF ON SKIN: Wash with plenty of soap and water. [1]		
P312: Call a POISON CENTER/doctor if you feel unwell.		
P362+P364: Take off contaminated clothing and wash it before reuse.		
Acute toxicity, Inhalation	H332: Harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
P271: Use only outdoors or in a well-ventilated area.		
P304+P340: IF INHALED: Remove person to fresh air		

and keep comfortable for breathing.

P312: Call a POISON CENTER/doctor if you feel unwell.

Proper Disposal Protocol

The disposal of **Agrostophyllidin** must adhere to official regulations.^[1] The primary method involves treating it as hazardous waste and disposing of it through an approved waste disposal plant.



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References

- 1. staging.keyorganics.net [staging.keyorganics.net]

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